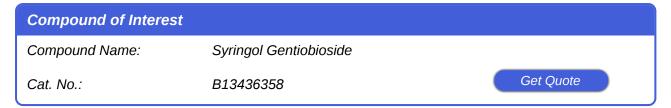


Syringol Gentiobioside: A Technical Whitepaper for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the physicochemical properties, biological significance, and analytical methodologies related to **Syringol Gentiobioside**. The information is compiled from publicly available scientific literature and databases, offering a technical guide for professionals in research and development.

Introduction

Syringol Gentiobioside (2,6-Dimethoxyphenyl 6-O-β-D-glucopyranosyl-β-D-glucopyranoside) is a phenolic glycoside that has garnered significant attention in the field of food and beverage science, particularly in enology. It is recognized as a key chemical marker for "smoke taint" in grapes and wine, a condition that imparts undesirable smoky, ashy, or medicinal aromas and flavors to the final product.[1][2] This phenomenon occurs when vineyards are exposed to smoke from wildfires or prescribed burns.[3] Volatile phenols present in the smoke, such as syringol, are absorbed by the grapes and subsequently glycosylated by the plant's enzymes, forming non-volatile glycosides like **Syringol Gentiobioside**.[4] While these glycosides are not aromatic themselves, they can be hydrolyzed back to their volatile aglycones during fermentation or even in the mouth, releasing the characteristic off-flavors.[1] Understanding the properties and behavior of **Syringol Gentiobioside** is therefore crucial for the agricultural and winemaking industries to mitigate the economic impact of smoke taint.

Physicochemical Properties



While **Syringol Gentiobioside** is a commercially available standard for analytical purposes, a complete set of experimentally determined physicochemical properties is not extensively documented in the available literature. The following tables summarize the known computed and experimental data for **Syringol Gentiobioside** and its aglycone, Syringol.

Svringol Gentiobioside

Property Property	Value	Source
Molecular Formula	C20H30O13	[5]
Molecular Weight	478.4 g/mol (Computed)	[5]
IUPAC Name	(2R,3R,4S,5S,6R)-2- [[(2R,3S,4S,5R,6S)-6-(2,6-dimethoxyphenoxy)-3,4,5-trihydroxyoxan-2-yl]methoxy]-6- (hydroxymethyl)oxane-3,4,5-triol	[5]
CAS Number	1416253-72-9	[5]
XLogP3	-3.2 (Computed)	[5]
Hydrogen Bond Donor Count	7 (Computed)	[5]
Hydrogen Bond Acceptor Count	13 (Computed)	[5]
Appearance	Solid (Assumed)	-
Melting Point	Data not available in searched literature	-
Boiling Point	Data not available in searched literature	-
Solubility	Data not available in searched literature	-

Syringol (Aglycone)



Property	Value	Source
Molecular Formula	С8Н10О3	[6]
Molecular Weight	154.16 g/mol	[6]
Appearance	Colorless solid	[6]
Melting Point	50-57 °C	[6]
Boiling Point	262 °C	[6]
Solubility in water	Slightly soluble	[6]
Solubility in organic solvents	Ethanol: ~25 mg/mLDMSO: ~20 mg/mLDimethyl formamide: ~30 mg/mL	[7]
Solubility in aqueous buffer	PBS (pH 7.2): ~3 mg/mL	[7]

Biological Context and Signaling

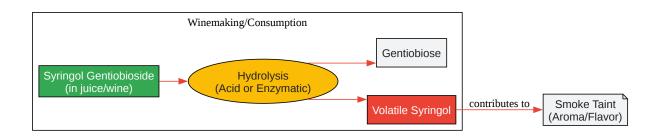
The primary biological relevance of **Syringol Gentiobioside** is its role as a biomarker for smoke exposure in grapevines.[1] The formation and subsequent breakdown of this compound can be understood as a detoxification and release pathway.

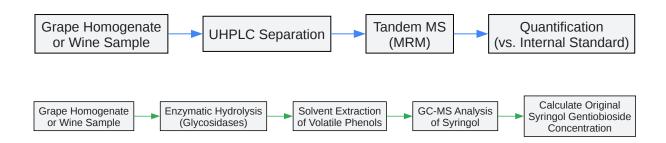
Formation in Grapevines (Detoxification Pathway)

Volatile phenols, such as syringol, are produced during the combustion of lignin in wood.[6] When grapevines are exposed to smoke, these airborne phenols are absorbed by the grape berries. Inside the grape, plant enzymes, specifically UDP-glycosyltransferases (UGTs), catalyze the glycosylation of syringol. This process attaches a glucose molecule to the syringol, which is then further glycosylated to form the gentiobioside. This conversion to a non-volatile glycoside is considered a detoxification mechanism by the plant, as it sequesters the potentially harmful volatile phenol.









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